

# An In-depth Technical Guide to the Safety Data of Monocrotophos-d6

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## Compound of Interest

Compound Name: Monocrotophos-d6

Cat. No.: B13828459

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Disclaimer: This document has been compiled to provide a comprehensive overview of the safety data for **Monocrotophos-d6**. As a specific, detailed Safety Data Sheet (SDS) for the deuterated isotope **Monocrotophos-d6** is not readily available, this guide is primarily based on the well-established data for its non-deuterated counterpart, Monocrotophos (CAS No: 6923-22-4). The toxicological and safety profiles of deuterated compounds are generally considered to be very similar to their non-deuterated analogues. This guide is intended for use by researchers, scientists, and professionals in drug development and related fields.

## Chemical Identification and Physical Properties

**Monocrotophos-d6** is the deuterated form of Monocrotophos, an organophosphate insecticide.<sup>[1]</sup> It is primarily used as a labeled internal standard in analytical and research applications for the detection and quantification of Monocrotophos.<sup>[1]</sup>

Table 1: Chemical and Physical Properties of **Monocrotophos-d6** and Monocrotophos

Property	Monocrotophos-d6	Monocrotophos	Source(s)
Chemical Name	Phosphoric Acid Dimethyl-d6 (1E)-1- Methyl-3- (methylamino)-3-oxo- 1-propenyl Ester	Dimethyl (E)-1-methyl- 2- (methylcarbamoyl)vinyl phosphate	[1][2]
Synonyms	Apadrin-d6, Azodrin- d6, Nuvacron-d6	Azodrin, Nuvacron, Apadrin	[1]
CAS Number	1795136-77-4	6923-22-4	
Molecular Formula	C <sub>7</sub> H <sub>8</sub> D <sub>6</sub> NO <sub>5</sub> P	C <sub>7</sub> H <sub>14</sub> NO <sub>5</sub> P	
Molecular Weight	229.2 g/mol	223.16 g/mol	
Appearance	Colorless, hygroscopic crystals (technical grade is a reddish-brown solid)	Colorless to reddish- brown solid with a mild, ester odor	
Melting Point	Not available	54-55 °C (129.2-131 °F)	
Boiling Point	Not available	125 °C (257 °F) at 0.0005 mmHg	
Vapor Pressure	Not available	0.001 mmHg at 20°C	
Water Solubility	Not available	Soluble/Miscible	
Partition Coefficient (logP)	Not available	-0.22 (calculated)	

## Hazard Identification and Classification

Monocrotophos is classified as a highly toxic substance and presents a significant health hazard upon exposure.

Table 2: Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed	
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled	
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects	
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life	
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects	

## GHS Hazard Pictograms:

## Environmental Hazard

Environment  
(Aquatic Toxicity)

## Health Hazard

Health Hazard  
(Mutagenicity)Skull and Crossbones  
(Fatal Toxicity)

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Caption: GHS Hazard Pictograms for Monocrotophos.

## Toxicological Information

Monocrotophos is a potent cholinesterase inhibitor, which is the primary mechanism of its toxicity. It affects the nervous system by disrupting normal nerve impulse transmission.

Table 3: Acute Toxicity Data for Monocrotophos

Route of Exposure	Species	LD50/LC50 Value	Source(s)
Oral	Rat (male)	17-18 mg/kg	
Oral	Rat (female)	20 mg/kg	
Dermal	Rat (male)	126 mg/kg	
Dermal	Rat (female)	112 mg/kg	
Dermal	Rabbit	354 mg/kg	
Inhalation	Rat	LC50: 0.8 mg/L air	

Symptoms of Acute Exposure: Symptoms of poisoning are characteristic of organophosphate exposure and include:

- Muscular weakness
- Blurred vision
- Profuse perspiration
- Confusion
- Vomiting
- Abdominal pain

- Constricted pupils
- In severe cases, seizures, coma, respiratory failure, and death may occur.

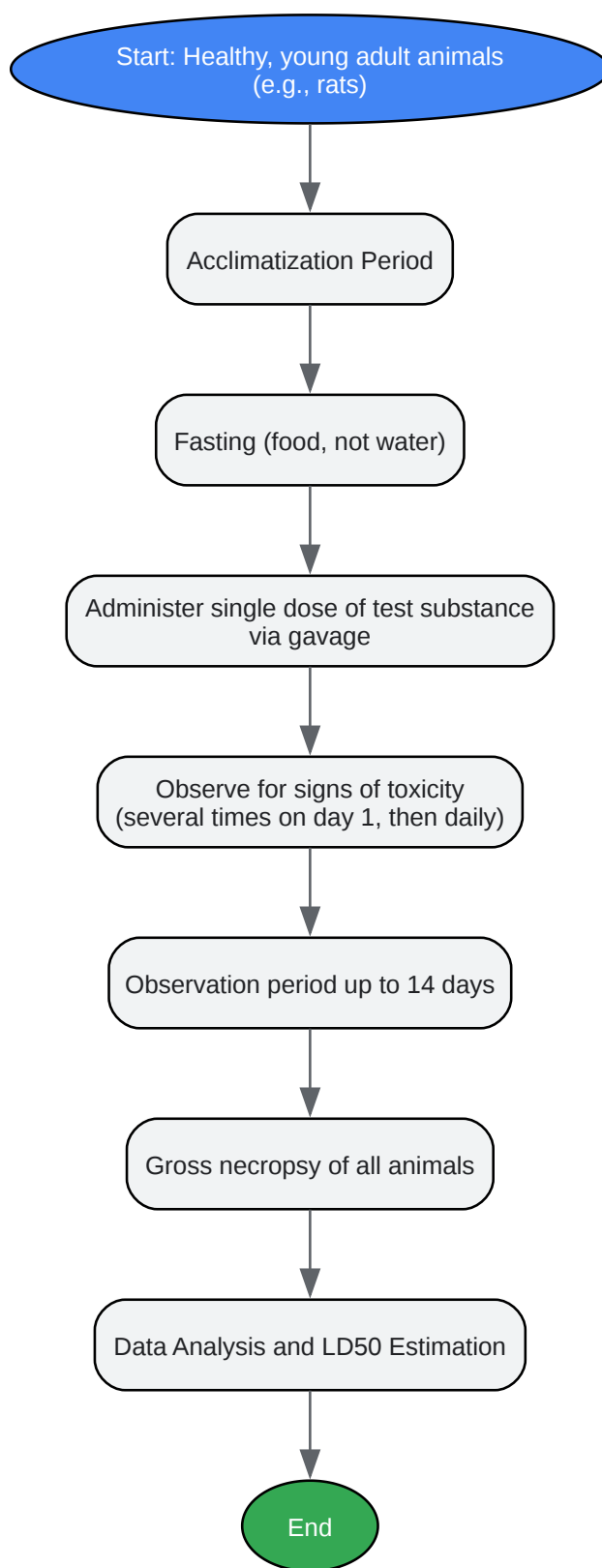
#### Chronic Toxicity:

- Reproductive Effects: In rats, doses of 2 mg/kg/day resulted in fetuses with lower than average length and weight.
- Teratogenic Effects: No teratogenic effects were observed in rats at the highest dose tested (2 mg/kg/day).
- Mutagenic Effects: Studies suggest that Monocrotophos may be weakly mutagenic.
- Carcinogenic Effects: Monocrotophos was not found to be carcinogenic in rats at the highest dose tested (0.45 mg/kg/day).

## Experimental Protocols

Detailed experimental protocols for the toxicological studies are not typically provided in standard safety data sheets. However, the methodologies for determining LD50 and LC50 values generally follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Acute Oral Toxicity (LD50) - Based on OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure):



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Caption: Generalized workflow for an acute oral toxicity study.

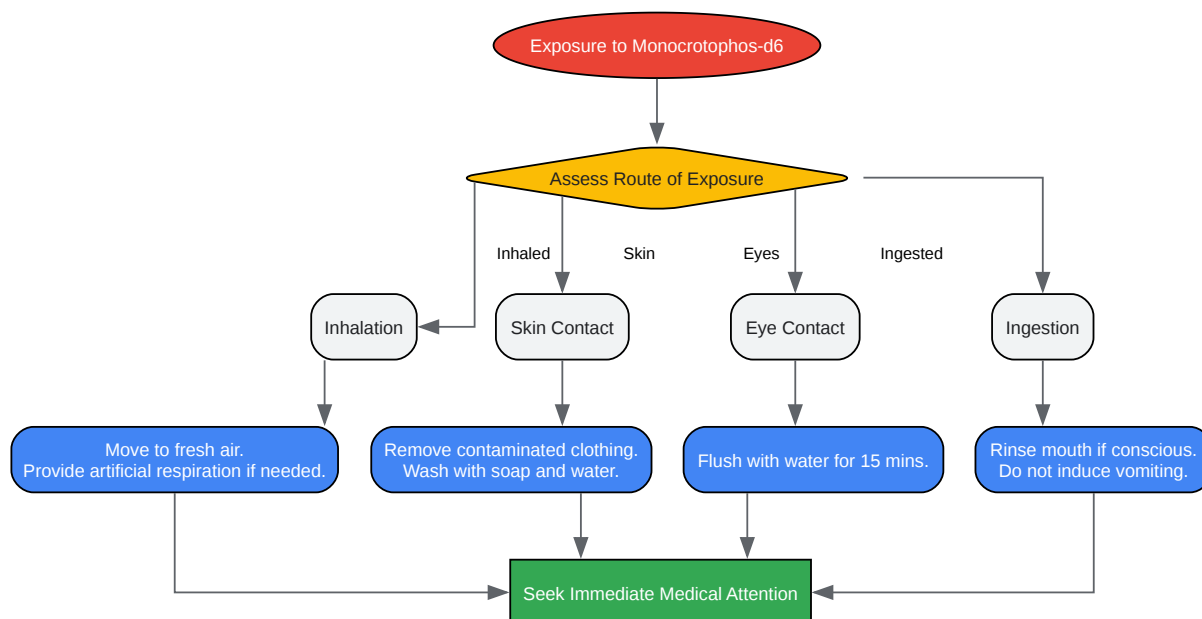
## First Aid Measures

Immediate medical attention is crucial in case of exposure to Monocrotophos.

Table 4: First Aid Procedures

Exposure Route	First Aid Measures	Source(s)
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Keep the person warm and at rest. Get medical attention immediately.	
Skin Contact	Remove contaminated clothing and shoes immediately. Wash the affected area with soap and plenty of water until no chemical remains. Get medical help if symptoms persist.	
Eye Contact	Immediately flush eyes with large amounts of water or normal saline for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Get immediate medical attention.	

First Aid Decision Pathway:



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Caption: Decision-making flowchart for first aid response.

## Handling, Storage, and Disposal

Handling:

- Avoid all personal contact, including inhalation.
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including impervious clothing, gloves, and safety goggles.
- Do not eat, drink, or smoke when handling this product.
- Wash hands thoroughly after handling.



**Storage:**

- Store in the original, tightly closed, and properly labeled container.
- Keep in a cool, well-ventilated, and locked area, away from direct sunlight.
- Store away from foodstuffs and animal feed.
- Incompatible with alkaline compounds, metals, and low molecular weight alcohols and glycols.

**Disposal:**

- Wastes resulting from the use of this product are considered hazardous and must be disposed of at an approved waste disposal facility.
- Large quantities should be incinerated at high temperatures in a facility with an effluent gas scrubbing system.
- Comply with all local, state, and federal regulations for hazardous waste disposal.

## Ecological Information

Monocrotophos is highly toxic to many forms of wildlife, particularly birds and aquatic organisms.

Table 5: Ecotoxicity Data for Monocrotophos

Organism	Toxicity Value	Source(s)
Birds		
Bobwhite quail	LD50: 0.94 mg/kg	
Mallard duck	LD50: 4.76 mg/kg	
California quail	LD50: 0.76 mg/kg	
Canada goose	LD50: 1.58 mg/kg	
Aquatic Organisms		
Rainbow trout	LC50 (48h): 7 mg/L	
Bluegill sunfish	LC50 (48h): 23 mg/L	
Daphnia	EC50 (48h): 0.023 mg/L	
Other		
Bees	Highly toxic	

#### Environmental Fate:

- Monocrotophos has a low persistence in the environment and does not tend to accumulate in soil.
- Its half-life in soil is less than 7 days.
- On plant foliage, the half-life is approximately 1.3 to 3.4 days.

This technical guide provides a summary of the critical safety information for **Monocrotophos-d6**, based on the data available for Monocrotophos. It is imperative for all users to consult the most current and specific Safety Data Sheet provided by the manufacturer before handling this compound.

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## References

- 1. Monocrotophos-d6 | CymitQuimica [cymitquimica.com]
- 2. Monocrotophos [fao.org]
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